

Validation of the corrosion inhibition efficiency of "Morpholinyl mercaptobenzothiazole"

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Compound of Interest

Compound Name: *Morpholinyl
mercaptobenzothiazole*

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Comparative Analysis of Morpholinyl Mercaptobenzothiazole as a Corrosion Inhibitor

A detailed guide for researchers and industry professionals on the performance, mechanism, and comparative efficacy of **Morpholinyl Mercaptobenzothiazole** and its derivatives as corrosion inhibitors for various metals.

Introduction

Corrosion remains a critical challenge across numerous industries, leading to significant economic losses and safety concerns. The use of organic corrosion inhibitors is a widely adopted strategy to mitigate the degradation of metallic materials. Among these, **Morpholinyl Mercaptobenzothiazole** and its derivatives have emerged as a promising class of inhibitors due to their high efficiency and versatile applications. This guide provides an objective comparison of the performance of **Morpholinyl Mercaptobenzothiazole**-related compounds with other established corrosion inhibitors, supported by experimental data and detailed methodologies.

Performance Evaluation of Morpholinyl Mercaptobenzothiazole Derivatives

Recent studies have demonstrated the significant corrosion inhibition capabilities of various morpholine derivatives on different steel alloys. The inhibition efficiency is largely attributed to the presence of nitrogen, oxygen, and sulfur atoms in the molecular structure, which facilitate strong adsorption onto the metal surface, forming a protective barrier against corrosive agents.

Quantitative Data Summary

The following tables summarize the corrosion inhibition performance of several morpholine derivatives from potentiodynamic polarization and electrochemical impedance spectroscopy (EIS) studies.

Table 1: Potentiodynamic Polarization Data for Morpholine Derivatives on Steel

Inhibitor	Metal	Corrosive Medium	Concentration (ppm)	Corrosion Current Density ($\mu\text{A}/\text{cm}^2$)	Inhibition Efficiency (%)	Reference
Blank	N80 Steel	1.0 M HCl	0	1860	-	[1]
3-morpholino-1-phenylpropan-1-one (MPO)	N80 Steel	1.0 M HCl	300	182.28	90.2	[1]
3-morpholin-1-phenyl-3-(pyridin-4-yl)propan-1-one (MPPO)	N80 Steel	1.0 M HCl	300	160.04	91.4	[1]
Blank	Mild Steel	1 M HCl	0	-	-	
3-Chloro-4-morpholin-4-yl-1,2,5-thiadiazole (CMTD)	Mild Steel	1 M HCl	500 (approx.)	-	96.8	

Table 2: Electrochemical Impedance Spectroscopy (EIS) Data for Morpholine Derivatives on Steel

Inhibitor	Metal	Corrosive Medium	Concentration (ppm)	Charge Transfer Resistance (Rct) ($\Omega\cdot\text{cm}^2$)	Double Layer Capacitance (Cdl) ($\mu\text{F}/\text{cm}^2$)	Inhibition Efficiency (%)	Reference
Blank	N80 Steel	1.0 M HCl	0	-	-	-	[1]
3-morpholino-1-phenylpropan-1-one (MPO)	N80 Steel	1.0 M HCl	300	-	-	90.3	[1]
3-morpholino-1-phenyl-3-(pyridin-4-yl)propan-1-one (MPPO)	N80 Steel	1.0 M HCl	300	-	-	91.4	[1]

Comparative Analysis with Other Corrosion Inhibitors

To contextualize the performance of **Morpholinyl Mercaptobenzothiazole** derivatives, a comparison with established inhibitors such as 2-Mercaptobenzothiazole (MBT), Sodium Dihydrogen Phosphate (NaH_2PO_4), and Benzotriazole (BTA) is presented.

Table 3: Comparative Corrosion Inhibition Efficiencies

Inhibitor	Metal	Corrosive Medium	Inhibition Efficiency (%)	Reference
2-Mercaptobenzothiazole (MBT)	API 5L X42 Steel	3.5 wt% NaCl	>90	[2]
NaH ₂ PO ₄	API 5L X42 Steel	3.5 wt% NaCl	<90	[2]
MBT + NaH ₂ PO ₄ (Synergistic)	API 5L X42 Steel	3.5 wt% NaCl	>90	[2]
Benzotriazole (BTA)	Copper	3.5 wt% NaCl	High	
2-Mercaptobenzothiazole (MBT) + BTA	Copper	3.5 wt% NaCl	90.7	

The data suggests that **Morpholinyl Mercaptobenzothiazole** derivatives exhibit high inhibition efficiencies, comparable to and in some cases exceeding that of the parent compound, 2-Mercaptobenzothiazole. The synergistic effect observed when MBT is combined with other inhibitors like NaH₂PO₄ highlights the potential for formulating advanced corrosion protection systems.

Mechanism of Corrosion Inhibition

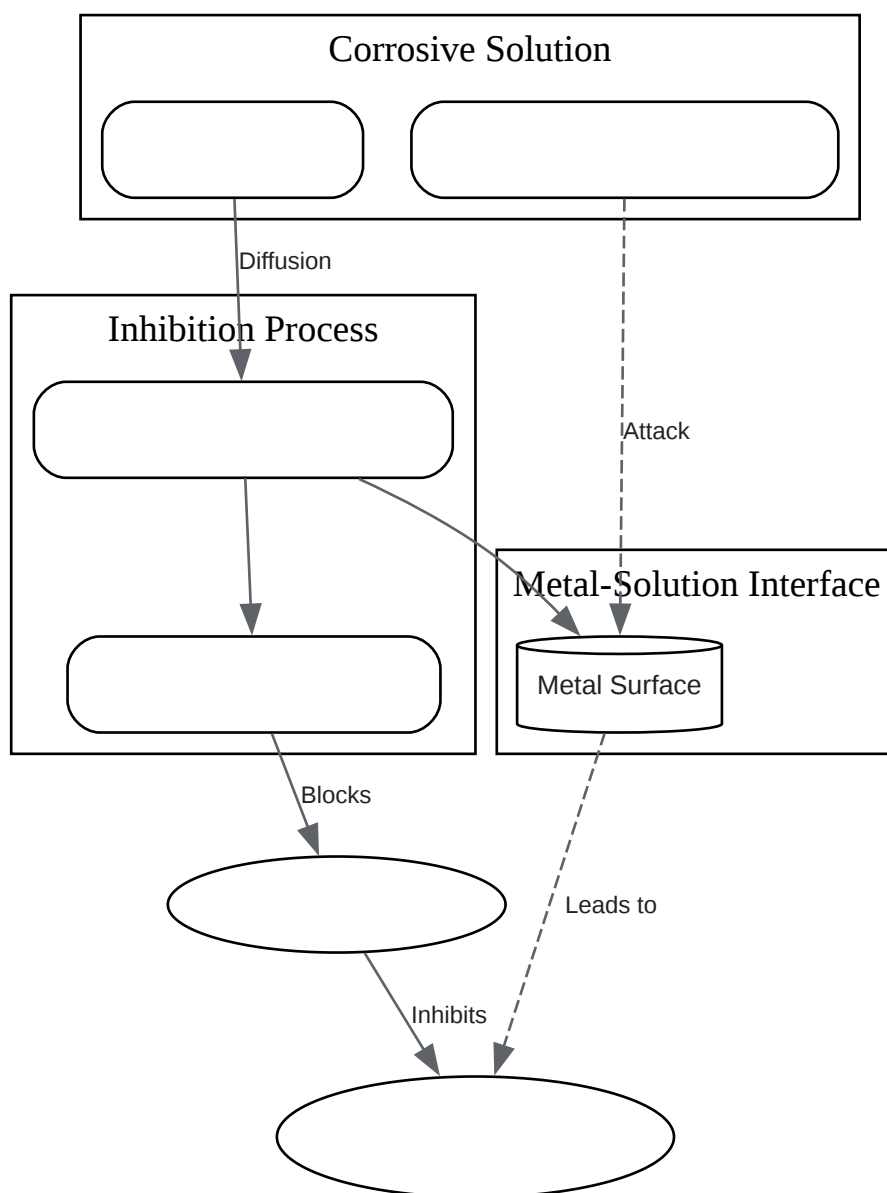
The primary mechanism by which **Morpholinyl Mercaptobenzothiazole** and its derivatives inhibit corrosion is through adsorption onto the metal surface, forming a protective film. This process involves both physical and chemical interactions. The heteroatoms (N, O, S) in the morpholine and benzothiazole rings act as active centers for adsorption.

The proposed mechanism involves the following steps:

- **Diffusion:** The inhibitor molecules diffuse from the bulk solution to the metal surface.
- **Adsorption:** The molecules adsorb onto the metal surface. This can be physisorption, involving electrostatic interactions, or chemisorption, involving the formation of coordinate

bonds between the heteroatoms and the vacant d-orbitals of the metal atoms.

- **Film Formation:** The adsorbed inhibitor molecules form a dense, protective film that acts as a barrier, isolating the metal from the corrosive environment. This film impedes both the anodic (metal dissolution) and cathodic (hydrogen evolution) reactions of the corrosion process.



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Caption: Corrosion inhibition workflow of **Morpholinyl Mercaptobenzothiazole**.

Experimental Protocols

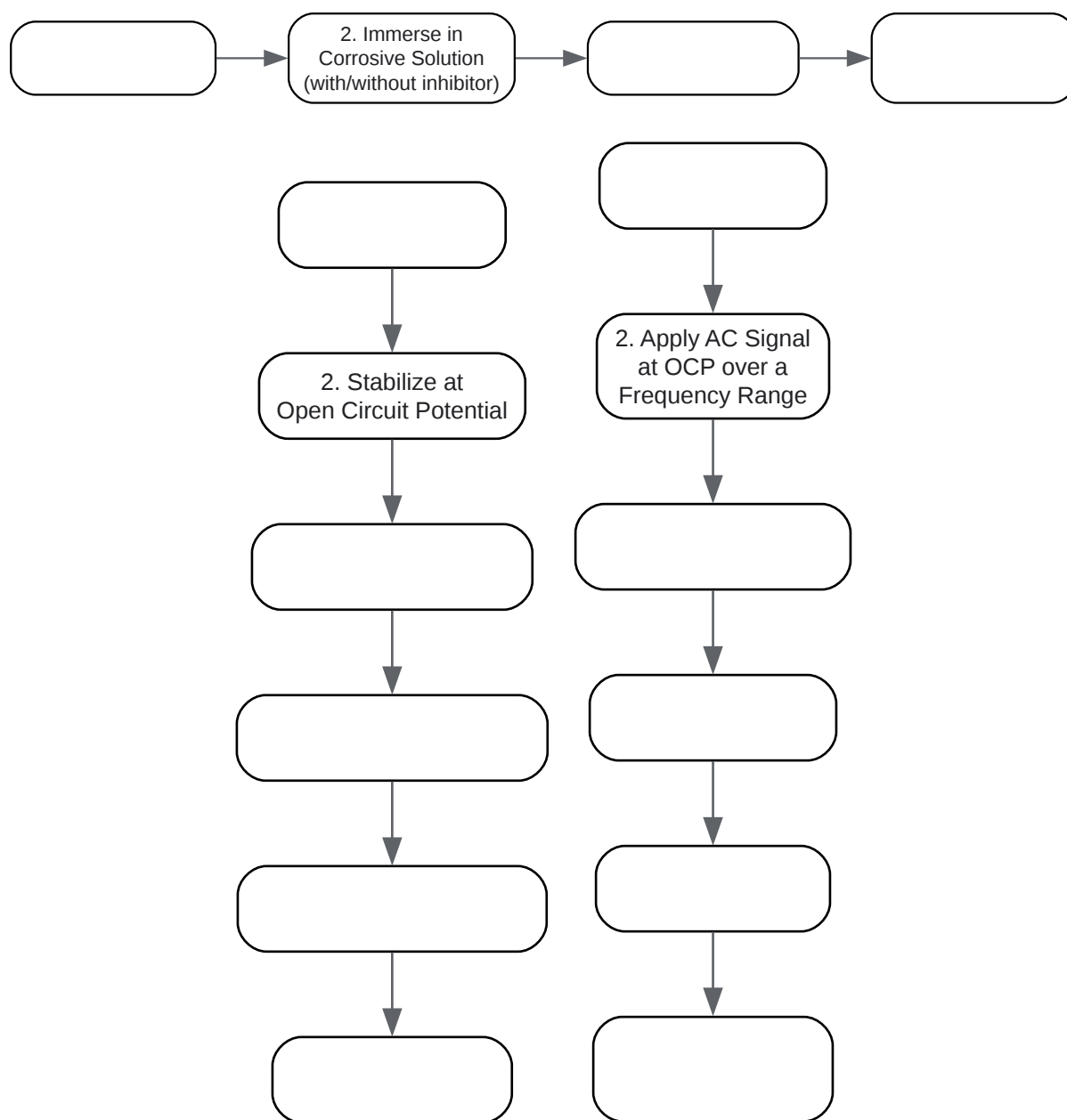
The evaluation of corrosion inhibitors relies on standardized and well-defined experimental procedures. The following are detailed methodologies for the key experiments cited in this guide.

Weight Loss Method (Gravimetric)

This is a simple and widely used method to determine the average corrosion rate.

Procedure based on ASTM G31:

- Specimen Preparation: Metal coupons of known dimensions and surface area are cleaned, degreased, dried, and weighed accurately.
- Immersion: The weighed coupons are immersed in the corrosive solution with and without the inhibitor for a specified period at a constant temperature.
- Cleaning: After the immersion period, the coupons are removed, cleaned to remove corrosion products according to ASTM G1 procedures, dried, and re-weighed.
- Calculation: The weight loss is used to calculate the corrosion rate (CR) and the inhibition efficiency (IE%).
 - Corrosion Rate (mm/year) = $(K \times W) / (A \times T \times D)$
 - $K = \text{constant } (8.76 \times 10^4)$
 - $W = \text{weight loss in grams}$
 - $A = \text{area in cm}^2$
 - $T = \text{time of exposure in hours}$
 - $D = \text{density of the metal in g/cm}^3$
 - Inhibition Efficiency (%) = $[(CR_{\text{blank}} - CR_{\text{inh}}) / CR_{\text{blank}}] \times 100$
 - $CR_{\text{blank}} = \text{Corrosion rate in the absence of inhibitor}$
 - $CR_{\text{inh}} = \text{Corrosion rate in the presence of inhibitor}$



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